

Application Note: Eeklivvaf for High-Throughput Screening

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Eeklivvaf*

Cat. No.: *B12399617*

[Get Quote](#)

Eeklivvaf: A Potent and Selective Src Kinase Inhibitor Identified via High-Throughput Fluorescence Polarization Screening

Audience: Researchers, scientists, and drug development professionals.

Abstract

This application note details the discovery and characterization of **Eeklivvaf**, a novel and potent inhibitor of Src kinase, identified through a high-throughput screening (HTS) campaign. [1] We describe a robust fluorescence polarization (FP) competition assay developed for the primary screen.[2][3] Detailed protocols for the HTS assay, assay validation using Z'-factor, and subsequent IC50 determination are provided. **Eeklivvaf** demonstrates high potency for Src kinase and excellent selectivity against a panel of related kinases. The methodologies and data presented herein serve as a comprehensive guide for researchers engaged in kinase inhibitor discovery and high-throughput screening.

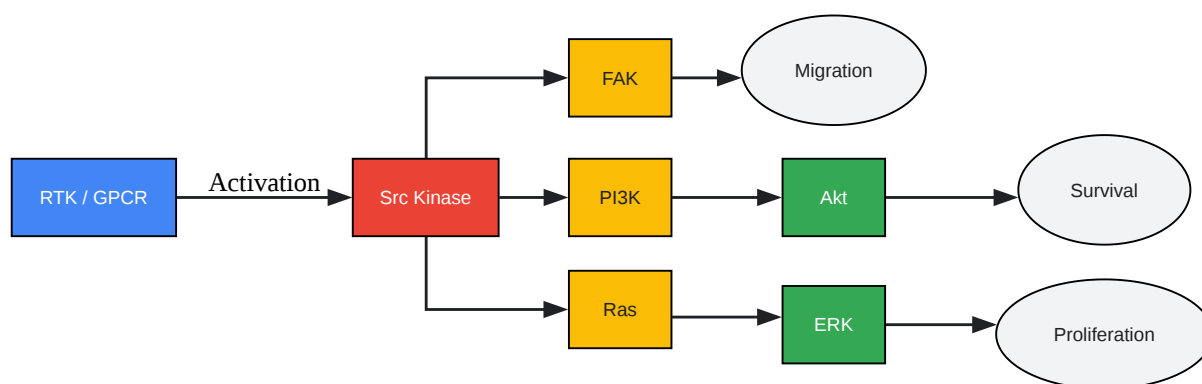
Introduction

The Src family of non-receptor tyrosine kinases plays a crucial role in regulating a multitude of cellular processes, including proliferation, survival, migration, and angiogenesis.[4][5]

Dysregulation of Src kinase activity is implicated in the development and progression of various cancers, making it a prime target for therapeutic intervention. High-throughput screening (HTS) is a cornerstone of modern drug discovery, enabling the rapid testing of large compound libraries to identify novel modulators of biological targets. This document outlines the successful application of an FP-based HTS assay to identify "**Eeklivvaf**," a potent and selective inhibitor of Src kinase.

Src Kinase Signaling Pathway

Src kinase is a key node in numerous signaling pathways. Upon activation by various cell surface receptors, such as receptor tyrosine kinases (RTKs) and G-protein coupled receptors (GPCRs), Src initiates downstream signaling cascades that influence cell behavior. Key downstream pathways include the Ras-ERK and PI3K-Akt pathways, which are critical for cell proliferation and survival.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. What are SRC inhibitors and how do they work? [synapse.patsnap.com]
- 2. Fluorescence Polarization (FP) | Molecular Devices [moleculardevices.com]
- 3. bpsbioscience.com [bpsbioscience.com]
- 4. glpbio.com [glpbio.com]
- 5. SRC: A Century of Science Brought to the Clinic - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Application Note: Eeklivvaf for High-Throughput Screening]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12399617/docs#application-note-eeklivvaf-for-high-throughput-screening>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check